

2,4-Dichlorobiphenyl CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichlorobiphenyl

Cat. No.: B164877

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Technical Guide: 2,4-Dichlorobiphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **2,4-Dichlorobiphenyl**, a specific congener of polychlorinated biphenyls (PCBs). Due to their persistence and potential toxicity, the accurate identification and quantification of individual PCB congeners like **2,4-Dichlorobiphenyl** are crucial in environmental and toxicological research.

Physicochemical Data

The fundamental physicochemical properties of **2,4-Dichlorobiphenyl** are summarized below for easy reference.

Property	Value	Source
CAS Number	33284-50-3	[1][2]
Molecular Formula	C ₁₂ H ₈ Cl ₂	[2][3]
Molecular Weight	223.09 g/mol	[2][3][4][5]
IUPAC Name	2,4-dichloro-1-phenylbenzene	[2]

Exemplary Experimental Protocol: Analysis of 2,4-Dichlorobiphenyl in Environmental Samples by Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol is a generalized methodology for the detection and quantification of **2,4-Dichlorobiphenyl** in environmental matrices. It is based on established methods for PCB analysis, such as EPA Method 8082A.[6]

1. Sample Preparation

- Extraction: The initial step involves extracting the PCBs from the sample matrix.
 - For aqueous samples, liquid-liquid extraction with a solvent like methylene chloride is common.[6][7]
 - For solid samples such as soil or sediment, methods like Soxhlet or ultrasonic extraction with a solvent mixture (e.g., hexane/acetone) are employed.[6]
- Cleanup: The sample extract is often "cleaned up" to remove interfering compounds. This can be achieved using techniques like column chromatography with adsorbents such as Florisil.[8]
- Solvent Exchange and Concentration: The solvent is typically exchanged to hexane, and the extract is concentrated to a small volume to enhance detection sensitivity.[6]

2. GC-MS Analysis

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (GC-MS) is the standard instrument for PCB analysis.[8][9][10] For enhanced selectivity and sensitivity, a triple quadrupole mass spectrometer (GC-MS/MS) can be used.[10][11]
- Gas Chromatography Conditions:
 - Column: A capillary column, such as a VF-5ms (30m x 0.25mm, 0.25µm film thickness) or equivalent, is suitable for separating PCB congeners.[8]
 - Injector: A split/splitless injector is typically used, with an injection volume of 1-2 µL.[8]

- Carrier Gas: Helium is commonly used as the carrier gas.[8]
- Oven Temperature Program: A temperature ramp is employed to separate the different PCB congeners. A typical program might start at a lower temperature (e.g., 60°C), hold for a short period, and then ramp up to a higher temperature (e.g., 300°C).[8]
- Mass Spectrometry Conditions:
 - Ionization: Electron ionization (EI) is the standard ionization mode.
 - Detection: The mass spectrometer can be operated in full scan mode to identify a wide range of compounds or in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode for higher sensitivity and specificity for target analytes like **2,4-Dichlorobiphenyl**.[10]

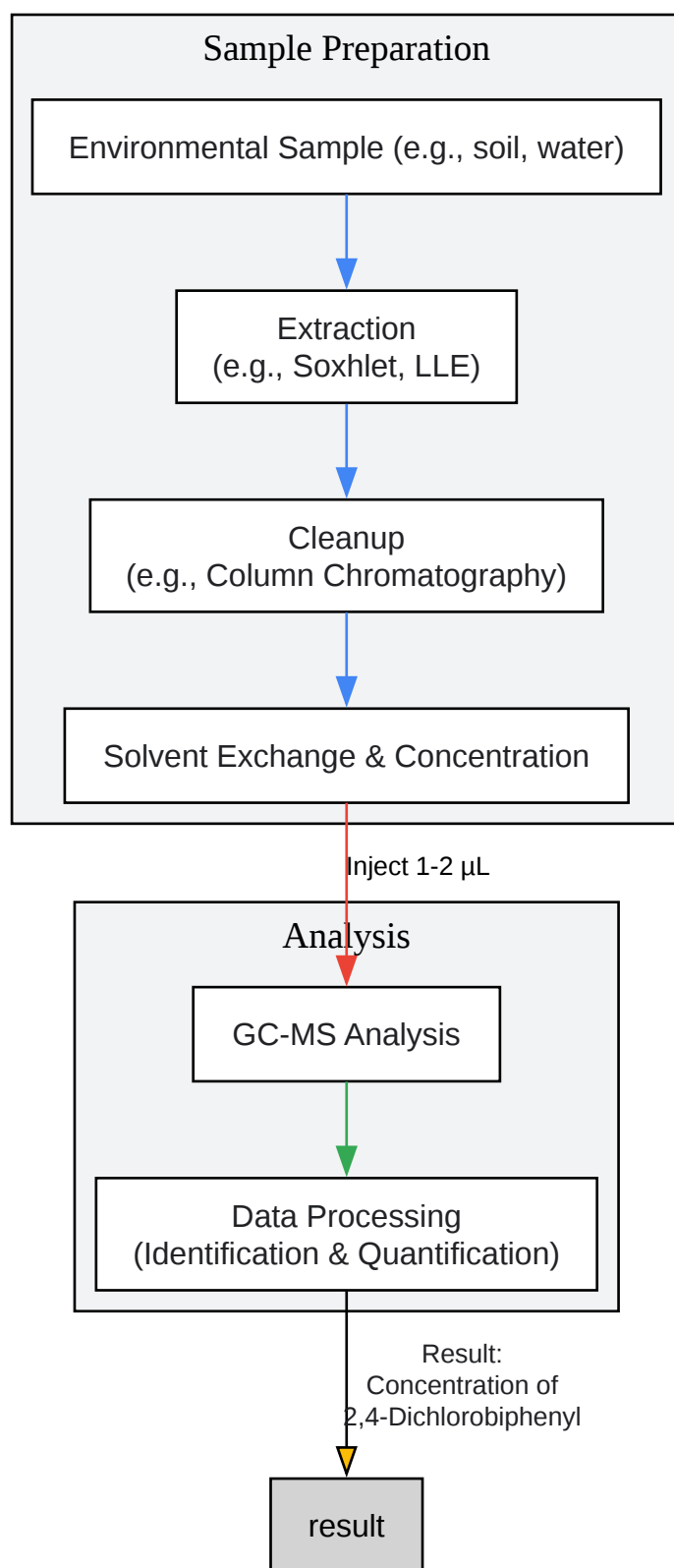
3. Data Analysis

- Identification: **2,4-Dichlorobiphenyl** is identified by its retention time in the chromatogram and its characteristic mass spectrum.
- Quantification: The concentration of **2,4-Dichlorobiphenyl** is determined by comparing the peak area of the analyte in the sample to a calibration curve generated from standards of known concentrations.

Visualizations

Experimental Workflow for GC-MS Analysis of **2,4-Dichlorobiphenyl**

The following diagram illustrates the general workflow for the analysis of **2,4-Dichlorobiphenyl** in an environmental sample.



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Caption: Workflow for **2,4-Dichlorobiphenyl** Analysis.

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- To cite this document: BenchChem. [2,4-Dichlorobiphenyl CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b164877#2-4-dichlorobiphenyl-cas-number-and-molecular-weight>]

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